

# Essential Safety Protocols for Handling Strontium-86 in the Laboratory

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Strontium-86

Cat. No.: B083252

[Get Quote](#)

It is crucial to understand that **Strontium-86** is a stable isotope and does not pose a radiological hazard. Therefore, personal protective equipment (PPE) and handling procedures should be based on the chemical form of the strontium compound being used, rather than on radiation protection principles. The primary hazards associated with common strontium compounds, such as strontium carbonate, are typically skin and eye irritation.

This guide provides essential, immediate safety and logistical information for researchers, scientists, and drug development professionals handling **Strontium-86** compounds. The focus is on safe chemical handling, operational procedures, and proper disposal.

## Personal Protective Equipment (PPE) for Chemical Handling of Strontium-86 Compounds

The following table summarizes the recommended PPE for handling **Strontium-86** compounds in a standard laboratory setting. These recommendations are based on general safety data sheet (SDS) guidelines for stable strontium compounds.

PPE Category	Item	Specifications and Use
Hand Protection	Disposable Gloves	Nitrile or latex gloves are suitable for preventing skin contact. <sup>[1]</sup> Gloves should be inspected before use and removed promptly if contaminated.
Body Protection	Laboratory Coat	A full-length lab coat, worn closed with sleeves rolled down, is required to protect against spills and splashes. <sup>[1]</sup>
Eye Protection	Safety Glasses	Safety glasses with side shields or chemical safety goggles should be worn to protect the eyes from dusts, powders, or solutions.
Respiratory Protection	Not generally required	For procedures that may generate dust or aerosols of strontium compounds, a P2, N95, or P3 respirator may be necessary. <sup>[1]</sup> Work in a well-ventilated area or a fume hood is recommended to minimize inhalation.
Foot Protection	Closed-toe Shoes	Closed-toe shoes must be worn at all times in the laboratory to protect against spills. <sup>[1]</sup>

## Operational Plan for Handling Strontium-86 Compounds

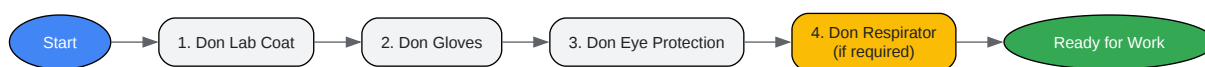
Adherence to a strict operational plan is vital for ensuring safety when working with any chemical, including **Strontium-86** compounds.

## Preparation and Engineering Controls:

- **Work Area:** Designate a specific area for handling **Strontium-86** compounds. Cover the work surface with absorbent paper to contain any spills.
- **Ventilation:** Use a fume hood when handling powders or volatile solutions to minimize inhalation risks.
- **Eyewash and Safety Shower:** Ensure that an eyewash station and safety shower are readily accessible and in good working order.

## Donning of Personal Protective Equipment (PPE):

The following diagram illustrates the correct sequence for putting on PPE.



[Click to download full resolution via product page](#)

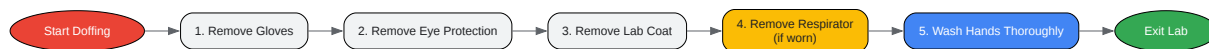
*Figure 1: PPE Donning Sequence*

## Handling Procedures:

- **Avoid Contact:** Prevent direct contact with the skin, eyes, and clothing.
- **Minimize Dust:** Handle solid compounds carefully to avoid generating dust.
- **No Mouth Pipetting:** Never pipette any chemical solution by mouth.
- **Hand Washing:** Wash hands thoroughly with soap and water after handling and before leaving the laboratory.

## Doffing of Personal Protective Equipment (PPE):

Removing PPE in the correct order is critical to prevent contamination.



[Click to download full resolution via product page](#)

Figure 2: PPE Doffing Sequence

## Disposal Plan for Strontium-86 Waste

As **Strontium-86** is not radioactive, waste disposal should follow standard procedures for chemical waste. Radioactive waste protocols are not applicable.

### Waste Segregation and Collection:

Waste Type	Collection Container	Disposal Procedure
Solid Waste	Labeled, sealed container for chemical waste.	Collect contaminated items such as gloves, absorbent paper, and empty vials in a designated, clearly labeled solid chemical waste container.
Liquid Waste	Labeled, sealed container for aqueous or organic chemical waste.	Collect liquid waste containing Strontium-86 in a compatible, sealed, and clearly labeled liquid chemical waste container. Do not pour down the drain unless permitted by local regulations and institutional policy for non-hazardous aqueous solutions.
Sharps Waste	Puncture-resistant sharps container for chemical waste.	Dispose of any contaminated sharps (needles, scalpels, etc.) in a designated sharps container for chemical waste.

### Disposal Procedures:

- Labeling: All waste containers must be clearly labeled with the chemical contents, including "**Strontium-86** compound" and any other hazardous components.
- Storage: Store waste containers in a designated, secondary containment area away from incompatible materials.
- Pickup: Arrange for waste pickup through your institution's Environmental Health and Safety (EHS) department. Follow all institutional and local regulations for chemical waste disposal.

By adhering to these guidelines, researchers can safely handle **Strontium-86** compounds, minimizing chemical exposure and ensuring a safe laboratory environment. Always consult the specific Safety Data Sheet (SDS) for the strontium compound you are using for detailed hazard information and handling instructions.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [aussiepharmadirect.com.au](http://aussiepharmadirect.com.au) [[aussiepharmadirect.com.au](http://aussiepharmadirect.com.au)]
- To cite this document: BenchChem. [Essential Safety Protocols for Handling Strontium-86 in the Laboratory]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b083252#personal-protective-equipment-for-handling-strontium-86>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)